

Navigating the Safety Profile of Isopentyl isobutyrate-d7: A Technical Guide

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Compound of Interest

Compound Name: Isopentyl isobutyrate-d7

Cat. No.: B12363969

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Isopentyl isobutyrate-d7**, a deuterated analog of isopentyl isobutyrate. While a specific Safety Data Sheet (SDS) for the d7 variant is available upon request from suppliers like MedChemExpress, this document compiles and extrapolates from the available safety information for the parent compound, Isopentyl isobutyrate, to provide a robust safety profile.^[1] The toxicological properties of the deuterated form are not expected to differ significantly from the parent compound under standard laboratory conditions. This guide is intended to support risk assessment and the implementation of safe handling procedures in a research and development setting.

Physicochemical and Hazard Identification

Isopentyl isobutyrate is classified as a flammable liquid and vapor.^{[2][3][4]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Table 1: Physicochemical Data of Isopentyl isobutyrate

Property	Value	Source
Physical State	Liquid	[2][3]
Appearance	Colorless	[2][3]
Molecular Formula	C9H18O2	[3]
Boiling Point/Range	162 °C / 323.6 °F	[2][3]
Flash Point	56 °C / 132.8 °F	[2][3]
Specific Gravity	0.857 g/cm ³	[2]
Stability	Stable under normal conditions.	[2]

Table 2: Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour[4]

Exposure Controls and Personal Protection

Establishing a safe laboratory environment when handling **Isopentyl isobutyrate-d7** requires adherence to standard exposure control measures and the use of appropriate personal protective equipment (PPE).

Table 3: Exposure Control and Personal Protection Measures

Control Parameter	Recommendation
Engineering Controls	Ensure adequate ventilation. Use explosion-proof electrical/ventilating/lighting equipment.[2]
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear protective gloves (e.g., Nitrile rubber) and a lab coat.[3]
Respiratory Protection	Not required under normal conditions with adequate ventilation. If vapors are expected to be high, use a NIOSH-approved respirator.
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

Below is a logical workflow for selecting the appropriate personal protective equipment when handling **Isopentyl isobutyrate-d7**.

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